

# Navigating the Safety Landscape of Direct Yellow 44: A Technical Guide

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## Compound of Interest

Compound Name: Direct Yellow 44

Cat. No.: B1360085

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**Direct Yellow 44** (C.I. 29000), a versatile azo dye, finds applications in various industries, including textiles, paper, and leather.<sup>[1][2]</sup> For laboratory professionals, a comprehensive understanding of its safety profile and handling requirements is paramount to ensure a safe research environment. This technical guide synthesizes available safety data, provides clear handling protocols, and outlines emergency procedures.

## Chemical and Physical Properties

A foundational aspect of safe handling is understanding the substance's physical and chemical characteristics. **Direct Yellow 44** is a brown powder that is soluble in water.<sup>[3][4]</sup> Key identification and property data are summarized below.

Property	Value	Reference
C.I. Name	Direct Yellow 44	[3]
C.I. Number	29000	[2]
CAS Number	8005-52-5	[3]
Molecular Formula	C27H20N6Na2O8S	[3]
Molecular Weight	634.53 g/mol	[3]
Appearance	Brown or Yellow Powder	[3][5]
Solubility	Soluble in water (60 g/L at 90°C), slightly soluble in alcohol.	[4]

## Hazard Identification and Classification

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **Direct Yellow 44** is classified as a substance that may cause an allergic skin reaction. [6] It is crucial to be aware of the potential hazards to implement appropriate safety measures.

Hazard Classification	GHS Category	Hazard Statement
Skin Sensitization	Category 1	H317: May cause an allergic skin reaction

Signal Word: Warning[6]

Potential Health Effects:

- Skin: May cause an allergic skin reaction.[6] Prolonged or repeated contact may cause skin irritation.[3]
- Eyes: Dust may cause irritation and inflammation.[3]
- Inhalation: May cause irritation of the respiratory tract.[3]

- Ingestion: Harmful if swallowed. May cause gastrointestinal irritation with nausea, vomiting, and diarrhea.[3]

## Safe Handling and Storage Protocols

Adherence to strict handling and storage protocols is essential to minimize exposure risk.

## Engineering Controls

- Work in a well-ventilated place, preferably in a chemical fume hood.[3][6]
- Ensure eyewash stations and safety showers are readily accessible.[3]

## Personal Protective Equipment (PPE)

A critical line of defense, the appropriate PPE must be worn at all times when handling **Direct Yellow 44**.

PPE Type	Specification	Reference
Eye/Face Protection	Tightly fitting safety goggles with side-shields (conforming to EN 166 or NIOSH).	[6]
Skin Protection	Chemical-impermeable gloves (must be inspected prior to use) and impervious clothing.	[6]
Respiratory Protection	An approved respirator should be worn, especially if exposure limits are exceeded or if dust formation is likely.	[3][6]

## General Handling Precautions

- Avoid contact with skin and eyes.[6]
- Avoid the formation of dust and aerosols.[6]

- Wash hands thoroughly after handling.[\[1\]](#)
- Remove and wash contaminated clothing before reuse.[\[3\]](#)

## Storage Conditions

- Store in a cool, dry, and well-ventilated place.[\[1\]](#)
- Keep the container tightly closed.[\[1\]](#)
- Store away from incompatible materials such as strong oxidizing and reducing agents.[\[3\]](#)

## Experimental Protocols: Toxicity Assessment

While specific experimental reports on the toxicity of **Direct Yellow 44** are not readily available in the public domain, standardized OECD guidelines are followed for assessing the safety of chemical substances. Below are brief overviews of relevant protocols.

- Acute Oral Toxicity (OECD 420, 423, or 425): These tests are designed to determine the short-term toxic effects of a single oral dose. The "limit test" is often employed for substances with low expected toxicity, where a high dose (e.g., 2000 or 5000 mg/kg body weight) is administered to a small group of animals. If no adverse effects are observed, no further testing at higher doses is needed.
- Skin Sensitization (OECD 442C - Direct Peptide Reactivity Assay (DPRA)): This in chemico method assesses the potential of a substance to cause skin sensitization by measuring its reactivity with synthetic peptides containing cysteine or lysine, mimicking the covalent binding to skin proteins.
- Acute Eye Irritation/Corrosion (OECD 405): This test evaluates the potential of a substance to cause eye irritation or damage. A small amount of the substance is applied to the eye of an experimental animal (typically a rabbit), and the effects on the cornea, iris, and conjunctiva are observed and scored over a period of time.

## Emergency Procedures

In the event of an accidental exposure or spill, immediate and appropriate action is critical.

## First-Aid Measures

Exposure Route	First-Aid Procedure	Reference
Inhalation	Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.	[6]
Skin Contact	Take off contaminated clothing immediately. Wash the affected area with soap and plenty of water. Consult a doctor if irritation or a rash occurs.	[6]
Eye Contact	Rinse cautiously with water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention.	[3][6]
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.	[6]

## Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area. Avoid dust formation and breathing vapors, mist, or gas. Ensure adequate ventilation. Wear appropriate personal protective equipment.[6]

- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the chemical enter drains.[6]
- Methods for Cleaning Up: Collect the spilled material using a vacuum or by sweeping and place it into a suitable, closed container for disposal. Use spark-proof tools and explosion-proof equipment if necessary.[6]

## Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[6]
- Specific Hazards: During a fire, irritating and toxic gases may be generated.[3]
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[3]

## Visualized Workflows

To further clarify procedural logic, the following diagrams illustrate key safety workflows.

## Standard Handling Procedure for Direct Yellow 44

## Preparation

Consult SDS

Ensure Engineering Controls  
(Fume Hood, Eyewash)

Don Appropriate PPE  
(Goggles, Gloves, Lab Coat)

## Handling

Weigh/Handle in  
Fume Hood

Avoid Dust Generation

Keep Container Closed  
When Not in Use

## Post-Handling

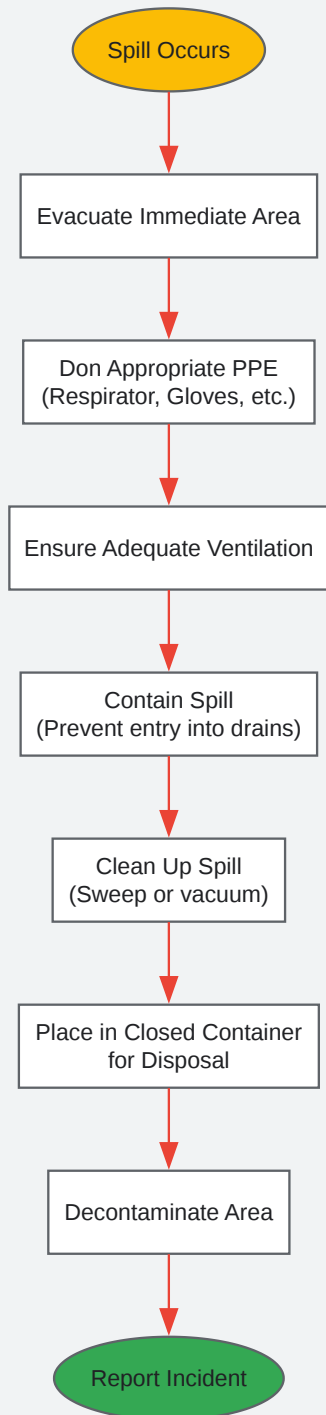
Decontaminate Work Area

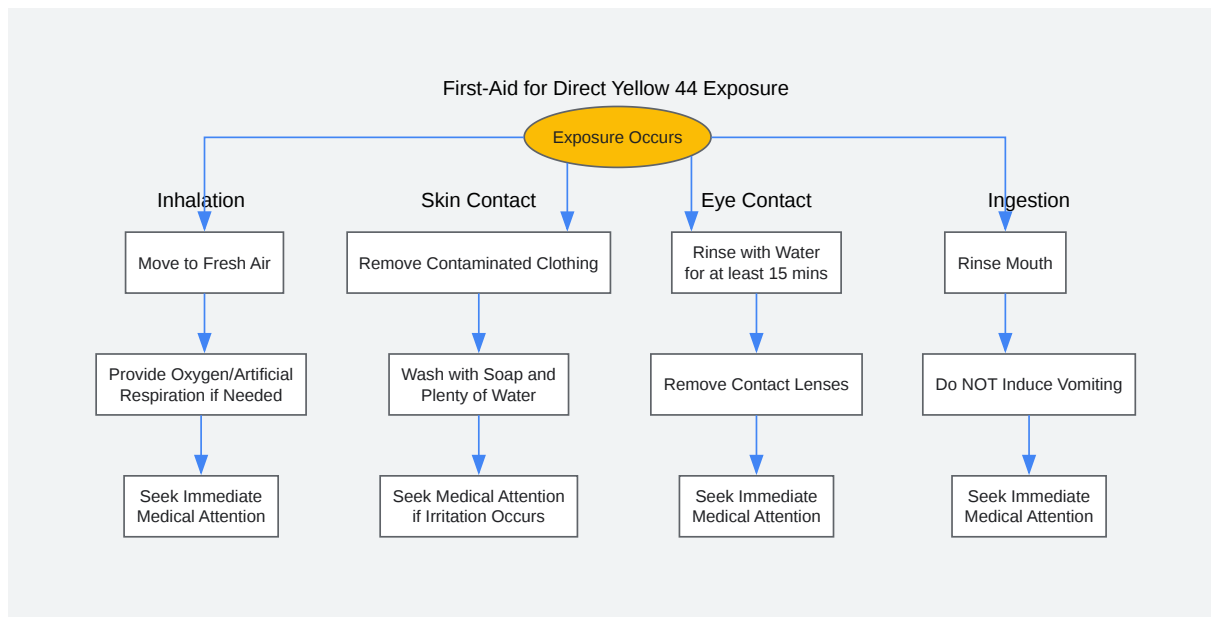
Dispose of Waste Properly

Remove PPE

Wash Hands Thoroughly

## Emergency Response: Spill of Direct Yellow 44





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